

A Technical Guide to 2-Dicyclohexylphosphino-2',6'-dimethoxybiphenyl (SPhos)

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Compound of Interest

Compound Name: 2-Dicyclohexylphosphino-2',6'-dimethoxybiphenyl

Cat. No.: B057463

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CAS Number: 657408-07-6

Abstract

This technical guide provides a comprehensive overview of **2-Dicyclohexylphosphino-2',6'-dimethoxybiphenyl**, commonly known as SPhos. SPhos is an air-stable, electron-rich, and sterically hindered monophosphine ligand renowned for its efficacy in palladium-catalyzed cross-coupling reactions.^{[1][2]} Developed by the Buchwald group, this ligand has become an indispensable tool in modern organic synthesis, particularly for challenging transformations involving the formation of carbon-carbon (C-C), carbon-nitrogen (C-N), and carbon-oxygen (C-O) bonds.^[1] Its unique structural features enable high catalytic activity and broad substrate scope, especially in Suzuki-Miyaura and Buchwald-Hartwig amination reactions.^[1] This document is intended for researchers, scientists, and professionals in the field of drug development and fine chemical synthesis, offering detailed information on physical and chemical properties, applications, reaction mechanisms, experimental protocols, and safety.

Introduction

Palladium-catalyzed cross-coupling reactions are fundamental transformations in synthetic chemistry, enabling the construction of complex molecular architectures. The efficacy of these reactions is critically dependent on the nature of the ligand coordinated to the palladium center. SPhos (**2-Dicyclohexylphosphino-2',6'-dimethoxybiphenyl**) is a prominent member of the Buchwald family of biarylphosphine ligands. Its structure, featuring a bulky

dicyclohexylphosphino group and two electron-donating methoxy groups on the biphenyl backbone, imparts exceptional catalytic activity.^[1] These features are crucial for promoting the key steps of the catalytic cycle—oxidative addition and reductive elimination—and for stabilizing the active palladium(0) species.^{[1][3]} SPhos has proven particularly effective in reactions involving unactivated aryl chlorides and sterically demanding substrates, where traditional phosphine ligands often fail.^[1]

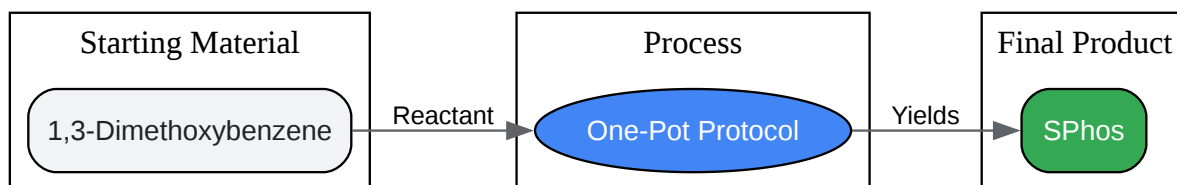
Physicochemical Properties

SPhos is a white to off-white crystalline solid that is notable for its stability in air, which simplifies handling and storage.^{[2][4]} A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference(s)
CAS Number	657408-07-6	^{[2][5]}
Molecular Formula	C ₂₆ H ₃₅ O ₂ P	^{[5][6][7]}
Molecular Weight	410.53 g/mol	^{[2][5]}
Appearance	White to almost white powder/crystal	^{[4][8]}
Melting Point	163 - 167 °C	^{[2][8]}
Solubility	Soluble in organic solvents	^[2]
Purity	>98.0% (HPLC)	
Synonyms	SPhos, Dicyclohexyl(2',6'-dimethoxy-[1,1'-biphenyl]-2-yl)phosphine	^[5]

Synthesis

An experimentally convenient one-pot protocol for the synthesis of SPhos has been developed starting from 1,3-dimethoxybenzene, contributing to its widespread availability and use.^[3] The general synthetic relationship is outlined below.



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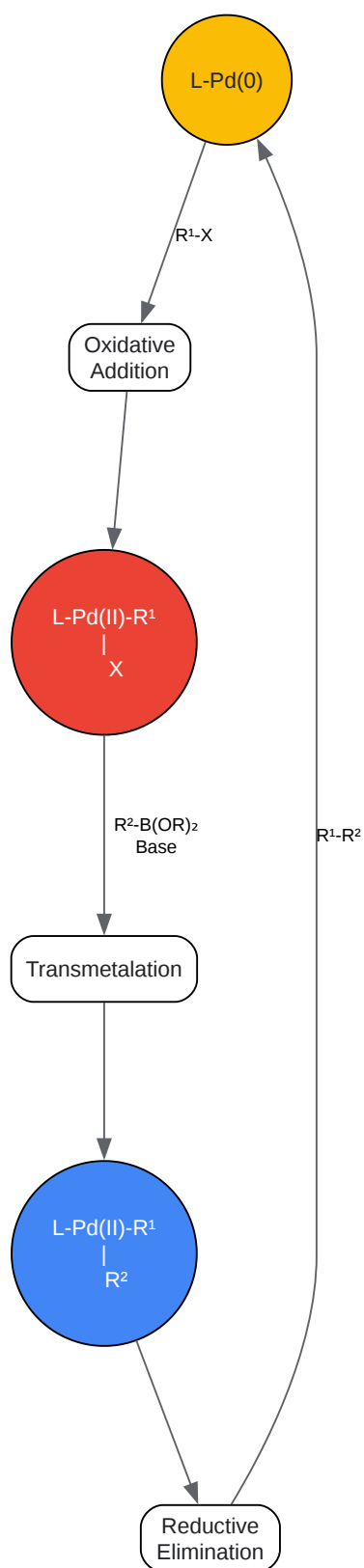
Caption: Logical flow for the one-pot synthesis of SPhos.

Mechanism of Action in Catalysis

The remarkable performance of SPhos in palladium-catalyzed cross-coupling reactions stems from its unique combination of steric bulk and electron-donating properties.[3] These characteristics are instrumental in facilitating the three primary steps of the catalytic cycle: oxidative addition, transmetalation, and reductive elimination.

- **Steric Bulk:** The large dicyclohexylphosphino group promotes the formation of monoligated palladium(0) species (L-Pd(0)), which are highly reactive and are believed to be the active catalysts.[3]
- **Electron-Rich Nature:** The electron-donating dicyclohexylphosphino and dimethoxy substituents increase the electron density on the palladium center. This enhances the rate of oxidative addition of aryl halides to the Pd(0) complex and facilitates the final reductive elimination step to release the product.[1][3]
- **Stabilization:** The biphenyl backbone of SPhos helps to stabilize the Pd(0) intermediates, preventing catalyst decomposition and leading to higher turnover numbers and catalyst longevity.[1][3]

The generalized catalytic cycle for a Suzuki-Miyaura coupling reaction facilitated by a palladium-SPhos complex is depicted below.



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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Applications and Scope

SPhos is a versatile ligand applicable to a wide range of cross-coupling reactions, demonstrating high yields and excellent functional group tolerance.

Suzuki-Miyaura Coupling

SPhos is highly effective for the Suzuki-Miyaura coupling of aryl and heteroaryl chlorides with boronic acids and esters.^[3] It enables the synthesis of sterically hindered biaryls and heterobiaryls, which are common motifs in pharmaceuticals and organic materials.^[1] Catalyst loadings can be very low, sometimes as low as 5×10^{-4} mol% Pd.^[3]

Buchwald-Hartwig Amination

SPhos is also a premier ligand for the palladium-catalyzed formation of C-N bonds. It facilitates the coupling of a broad range of amines with aryl and heteroaryl halides, including challenging substrates.^{[1][9]}

Other Reactions

The utility of SPhos extends to other transformations, including:

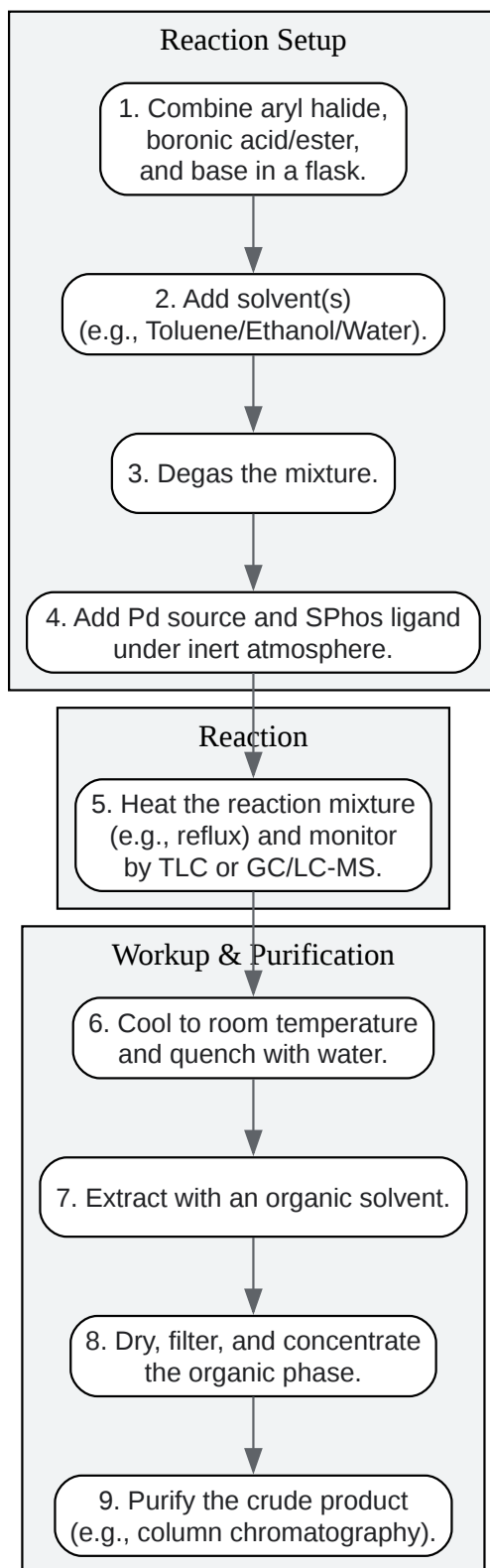
- α -arylation of enolates.^[1]
- Coupling reactions involving aryl tosylates.^[1]
- Borylation of aryl chlorides.^[3]
- Synthesis of complex heterocyclic systems.^[1]

Experimental Protocols

The following section provides a representative experimental protocol for a Suzuki-Miyaura cross-coupling reaction using SPhos.

General Workflow for a Palladium-Catalyzed Cross-Coupling Reaction

The diagram below illustrates a typical experimental workflow from reaction setup to product isolation.



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Caption: General experimental workflow for a Suzuki-Miyaura coupling reaction.

Detailed Protocol: Suzuki-Miyaura Coupling of 4'-Chloroacetophenone

This protocol is adapted from a literature procedure.

Reagents and Materials:

- 4'-Chloroacetophenone
- 1-Boc-1,2,3,6-tetrahydropyridine-4-boronic acid pinacol ester
- Palladium source: Tris(dibenzylideneacetone)dipalladium(0) ($\text{Pd}_2(\text{dba})_3$) or Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)^[10]
- Ligand: SPhos (2-Dicyclohexylphosphino-2',6'-dimethoxybiphenyl)
- Base: Potassium phosphate (K_3PO_4)
- Solvents: Toluene, Ethanol, Water (degassed)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To a reaction vessel, add 4'-Chloroacetophenone (1.0 eq), 1-Boc-1,2,3,6-tetrahydropyridine-4-boronic acid pinacol ester (1.1 eq), and K_3PO_4 (3.0 eq).
- Add the degassed solvent mixture of toluene, ethanol, and water.
- Under an inert atmosphere, add SPhos (e.g., 4 mol%) and the palladium source (e.g., 1.5 mol% $\text{Pd}_2(\text{dba})_3$).
- Heat the reaction mixture to reflux and monitor the reaction progress.
- Upon completion, cool the reaction to room temperature.

- Quench the reaction with the addition of water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting crude product by flash column chromatography to yield the desired biaryl product.

Safety and Handling

While some safety data sheets indicate that SPhos does not meet the criteria for hazardous classification, others suggest potential hazards.^{[5][6][11]} It is prudent to handle the compound with appropriate care in a laboratory setting.

Safety Precautions:

- Personal Protective Equipment (PPE): Wear safety glasses or goggles, chemical-resistant gloves, and a lab coat.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area or a fume hood.
- Fire Safety: SPhos is combustible. Keep away from heat, sparks, and open flames.^[6]
- Storage: Store in a cool, dry place in a tightly sealed container.^[8]

Toxicological Information Summary:

Hazard Type	Classification	Reference(s)
Acute Toxicity	May be harmful if swallowed or in contact with skin.	[5]
Skin Corrosion/Irritation	May cause skin irritation.	[5]
Eye Damage/Irritation	May cause serious eye irritation.	[5]
Sensitization	May cause an allergic skin reaction.	[5]

Note: Classifications can vary between suppliers. Always consult the specific Safety Data Sheet (SDS) provided by the manufacturer before use.

Conclusion

2-Dicyclohexylphosphino-2',6'-dimethoxybiphenyl (SPhos) is a highly versatile and robust ligand that has significantly advanced the field of palladium-catalyzed cross-coupling. Its unique structural attributes confer high reactivity, broad substrate compatibility, and operational simplicity, making it a ligand of choice for constructing complex organic molecules. This guide provides essential technical information to aid researchers and chemists in leveraging the full potential of SPhos in their synthetic endeavors.

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